

Performance Comparison of Ethylenethiourea-d4 from Different Suppliers

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Compound of Interest

Compound Name: *Ethylenethiourea-d4*

Cat. No.: *B562079*

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This guide provides a comprehensive performance comparison of **Ethylenethiourea-d4** (ETU-d4), a critical internal standard for analytical and metabolic studies. The following sections present a summary of key performance parameters from different suppliers, detailed experimental protocols for verification, and visualizations of relevant biological pathways and analytical workflows.

Data Presentation

A direct comparison of quantitative data for **Ethylenethiourea-d4** from prominent suppliers is crucial for selecting the most suitable product for research needs. The following table summarizes the available data on chemical purity and isotopic enrichment.

Supplier	Product Number	Lot Number	Chemical Purity	Isotopic Enrichment (Atom % D)
LGC Standards (TRC)	I367002	8-AZP-123-1	>95% (100.00% by HPLC at 230 nm)[1]	99.1% (d0 = 0.01%)[1]
Sigma-Aldrich	763160	EB1072	98% (CP)[2][3]	98 atom % D[2][3]
ESSLAB	681813	Not Available	Data not publicly available	Data not publicly available

Experimental Protocols

To ensure the accuracy and reliability of experimental results, it is imperative to employ robust analytical methods for the characterization of **Ethylenethiourea-d4**. The following protocols are recommended for determining chemical purity and isotopic enrichment.

Determination of Chemical Purity by High-Performance Liquid Chromatography (HPLC)

This method is suitable for verifying the chemical purity of **Ethylenethiourea-d4**.

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) with a UV detector.

Materials:

- **Ethylenethiourea-d4** standard
- HPLC-grade acetonitrile
- HPLC-grade water
- Formic acid

Procedure:

- Preparation of Mobile Phase: Prepare a mobile phase of acetonitrile and water (e.g., 20:80 v/v) with 0.1% formic acid. The exact ratio may need to be optimized based on the column and system.
- Standard Solution Preparation: Accurately weigh and dissolve a known amount of **Ethylenethiourea-d4** in the mobile phase to prepare a stock solution. Prepare a series of dilutions to generate a calibration curve.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm).
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 10 µL.
 - Detection Wavelength: 230 nm.
 - Column Temperature: 30 °C.
- Analysis: Inject the standard solutions and the sample solution into the HPLC system.
- Quantification: The purity is calculated by comparing the peak area of the analyte to the total peak area of all components in the chromatogram.

Determination of Isotopic Enrichment by Mass Spectrometry (MS)

This protocol outlines the use of Liquid Chromatography-Mass Spectrometry (LC-MS) for determining the isotopic enrichment of **Ethylenethiourea-d4**.

Instrumentation:

- Liquid Chromatograph coupled to a Mass Spectrometer (LC-MS).

Procedure:

- **Sample Preparation:** Prepare a dilute solution of **Ethylenethiourea-d4** in a suitable solvent (e.g., methanol/water).
- **LC-MS Analysis:** Infuse the sample solution directly into the mass spectrometer or perform a chromatographic separation prior to MS analysis.
- **Mass Spectral Acquisition:** Acquire the mass spectrum in full scan mode, focusing on the mass-to-charge ratio (m/z) range corresponding to unlabeled Ethylenethiourea ($M+0$) and the deuterated analogue ($M+4$).
- **Data Analysis:** The isotopic enrichment is determined by calculating the relative abundance of the deuterated ($M+4$) and non-deuterated ($M+0$) molecular ions.

Determination of Isotopic Enrichment by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information on the position and extent of deuterium labeling.

Instrumentation:

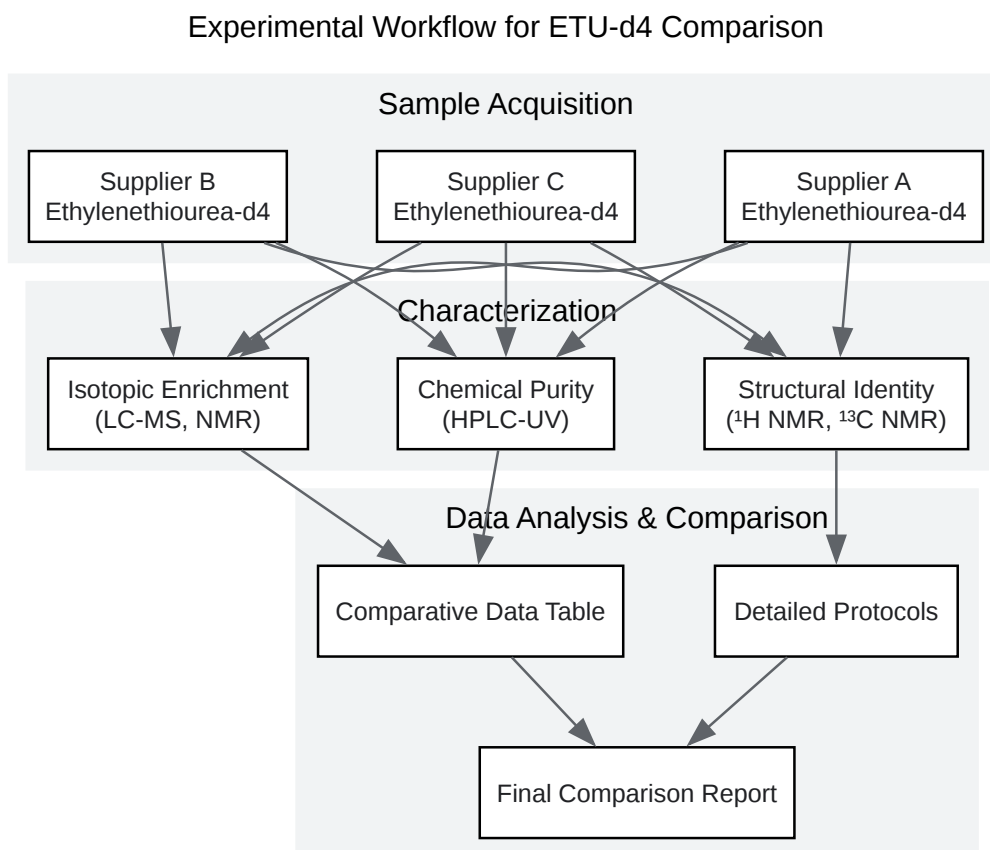
- High-field NMR Spectrometer.

Procedure:

- **Sample Preparation:** Dissolve an accurately weighed amount of **Ethylenethiourea-d4** in a suitable deuterated solvent (e.g., DMSO-d6).
- **^1H NMR Acquisition:** Acquire a proton (^1H) NMR spectrum. The reduction in the integral of the signals corresponding to the deuterated positions relative to a non-deuterated internal standard or a non-deuterated portion of the molecule can be used to estimate the isotopic enrichment.
- **^2H NMR Acquisition:** Acquire a deuterium (^2H) NMR spectrum to confirm the presence and location of the deuterium atoms.

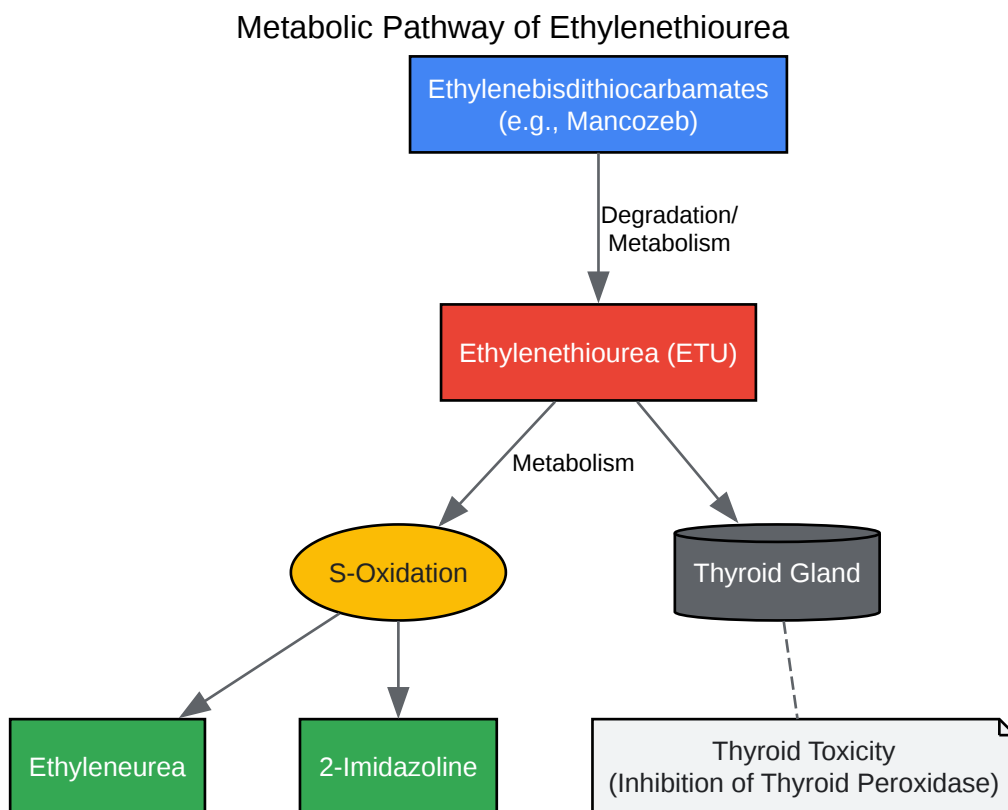
Mandatory Visualization

The following diagrams illustrate a key metabolic pathway of Ethylenethiourea and a comprehensive experimental workflow for its comparative analysis.



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Caption: Experimental workflow for the comparative analysis of **Ethylenethiourea-d4** from different suppliers.



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Caption: Simplified metabolic and toxicological pathway of Ethylenethiourea (ETU).

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References

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- 2. Ethylene-d4 thiourea 98 atom % D, 98% (CP) | Sigma-Aldrich [sigmaaldrich.com]
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